Strategic Utilization of 4-Iodo-2-nitroanisole in High-Value Scaffold Synthesis

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Compound of Interest

Compound Name:	*4-Iodo-2-nitroanisole*
CAS No.:	*52692-09-8*
Cat. No.:	*B1313834*

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CAS Number: 52692-09-8 Formula: $C_7H_6INO_3$ Molecular Weight: 279.03 g/mol [1][2]

Part 1: The Molecular Architecture & Strategic Value

In the landscape of medicinal chemistry, **4-Iodo-2-nitroanisole** is not merely a reagent; it is a "bifurcated scaffold." Its value lies in the orthogonal reactivity of its three functional groups, allowing researchers to construct complex pharmacophores—particularly kinase inhibitors and CNS-active agents—with high regiocontrol.

The Electronic "Push-Pull-Leave" System

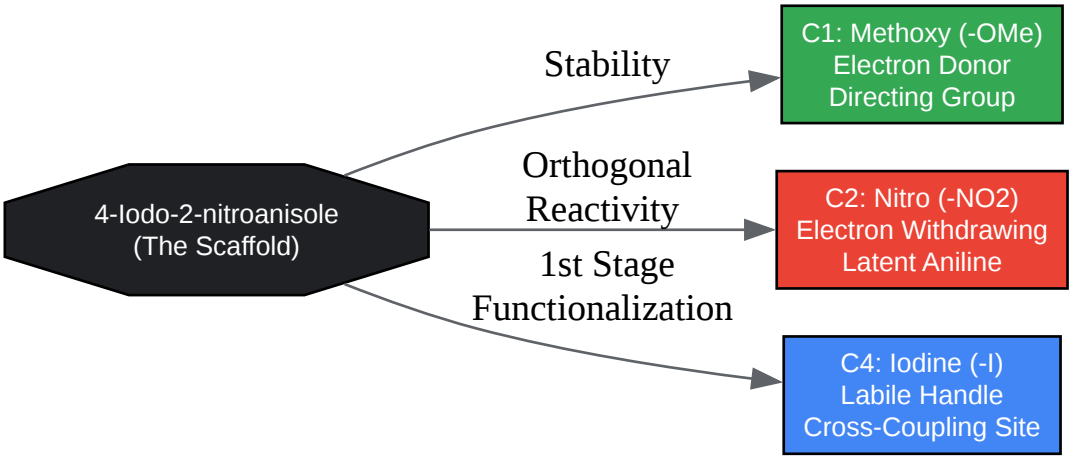
To utilize this molecule effectively, one must understand its electronic environment. The molecule features a unique interplay of substituents on the benzene ring:

- Methoxy Group (-OMe, C1): A strong electron-donating group (EDG) that activates the ring and directs electrophilic substitution, but more importantly, serves as a protected phenol or a hydrogen-bond acceptor in the final drug target.

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- Nitro Group (-NO_2, C2): A strong electron-withdrawing group (EWG) located ortho to the methoxy. It sterically influences the C1 position and electronically deactivates the ring, making the C4-Iodine bond prone to oxidative addition by palladium catalysts without competing side reactions.

- Iodine Atom (-I, C4): The "leaving" handle. Being the most labile halogen, it allows for chemoselective cross-coupling (Suzuki, Sonogashira, Heck) at room or mild temperatures, often preserving the nitro group for later functionalization.



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Figure 1: Functional decomposition of the **4-Iodo-2-nitroanisole** scaffold, highlighting the orthogonal reactivity sites.

Part 2: Synthesis of the Core (Upstream)

For process chemists, ensuring a reliable supply of the core scaffold is critical. While direct iodination of 2-nitroanisole is possible, it often suffers from regioselectivity issues (forming the 4-iodo vs. 6-iodo isomers). The most robust industrial route relies on the Nitration of 4-Iodoanisole.

The Logic of Regiochemistry

The methoxy group (-OMe) is a strong ortho/para director.[3] The iodine (-I) is a weak ortho/para director but a deactivator.

- Target: Position 2 (Ortho to OMe, Meta to I).

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- Mechanism: The strong activation of the -OMe group dominates the directing effect. Since the para position is blocked by Iodine, the nitronium ion (NO_2^+) attacks the ortho position relative to the methoxy group with high selectivity.

Validated Synthetic Protocol

Reaction: Nitration of 4-Iodoanisole Reagents: HNO_3 (65%), Acetic Anhydride (solvent/activator).

- Dissolution: Dissolve 4-iodoanisole (1.0 eq) in acetic anhydride at 0°C.
- Addition: Dropwise addition of fuming HNO_3 (1.1 eq) while maintaining internal temperature <10°C.
- Quench: Pour mixture into ice water.
- Isolation: The product, **4-Iodo-2-nitroanisole**, typically precipitates as a yellow solid. Filtration and recrystallization from Ethanol/Water yields high-purity crystals (MP: 96-98°C).

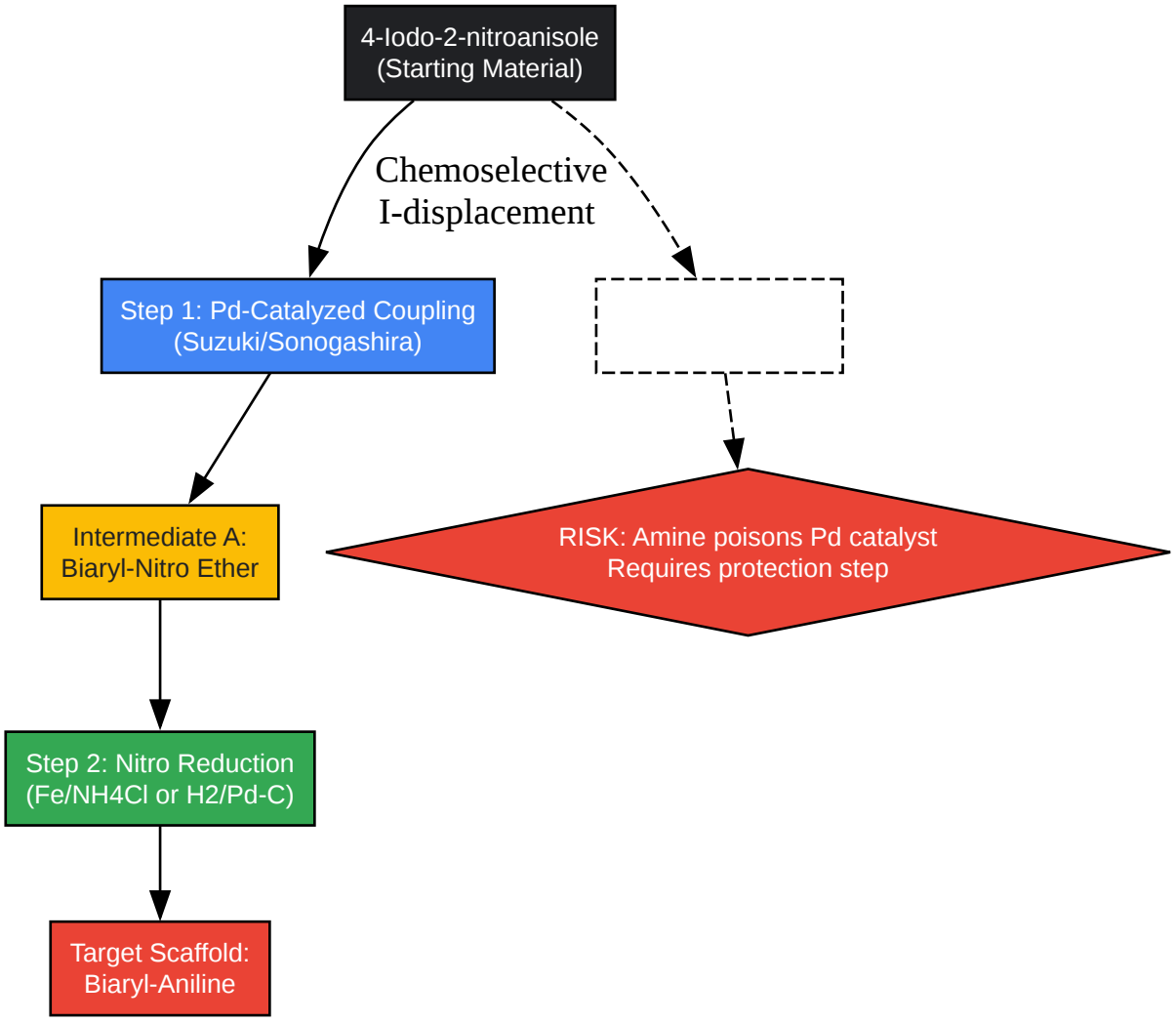
Part 3: Chemoselectivity & Downstream Applications

The primary utility of CAS 52692-09-8 is in Iterative Cross-Coupling. A common pitfall in drug design is reducing the nitro group too early. The resulting amine can poison palladium catalysts or participate in unwanted side reactions.

The "Coupling-First" Strategy

The iodine bond is weaker than the C-NO_2 interaction. Therefore, Suzuki-Miyaura coupling should generally precede nitro reduction.

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Figure 2: The "Coupling-First" workflow is preferred to avoid catalyst poisoning by free amines generated from premature nitro reduction.

Part 4: Experimental Protocol (Suzuki-Miyaura Coupling)

This protocol describes the coupling of **4-Iodo-2-nitroanisole** with a generic Phenylboronic acid. This is a self-validating system: the disappearance of the yellow starting material and the emergence of a fluorescent biaryl product can be monitored via TLC.

Materials

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- Substrate: **4-Iodo-2-nitroanisole** (1.0 mmol, 279 mg)
- Coupling Partner: Phenylboronic acid (1.2 mmol, 146 mg)
- Catalyst: $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (0.03 mmol, 25 mg) — Chosen for resistance to aerobic oxidation compared to $Pd(PPh_3)_4$.
- Base: K_2CO_3 (2.0 mmol, 276 mg)
- Solvent: 1,4-Dioxane / Water (4:1 ratio, degassed)

Step-by-Step Methodology

- Inerting: Charge a microwave vial or round-bottom flask with the substrate, boronic acid, base, and catalyst. Seal and purge with Argon for 5 minutes.
- Solvation: Add the degassed Dioxane/Water mixture via syringe.
- Reaction: Heat to 80°C for 4–6 hours.
  - Checkpoint: Monitor TLC (Hexane/EtOAc 8:2). Starting material (Rf ~0.6) should disappear; product (Rf ~0.5) will appear.
- Workup: Cool to room temperature. Dilute with EtOAc (20 mL) and wash with Water (2 x 10 mL) and Brine (10 mL).
- Purification: Dry organic layer over Na_2SO_4, concentrate, and purify via flash chromatography (Silica gel).

Data Summary Table

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Property	Value	Note
Appearance	Yellow Crystalline Solid	Light sensitive; store in amber vials.
Melting Point	96–98°C	Sharp range indicates high purity.
Solubility	DMSO, DMF, DCM, EtOAc	Insoluble in water.
TLC Visualization	UV Active (254 nm)	Nitro group quenches fluorescence slightly.
Storage	2–8°C, Inert Atmosphere	Hygroscopic; keep desiccated.

Part 5: Safety & Handling (E-E-A-T Compliance)

Working with nitro-iodinated aromatics requires strict adherence to safety protocols due to potential toxicity and energetic properties.

- Acute Toxicity: Like many nitroanisoles, this compound is harmful if swallowed or inhaled. It may cause methemoglobinemia (blue lips/skin) upon prolonged exposure.[4]
- Skin Absorption: High permeability. Double-gloving (Nitrile) is mandatory.
- Thermal Stability: While not a primary explosive, nitro compounds can decompose violently at high temperatures. Do not distill residues to dryness; use rotary evaporation with a water bath <50°C.

First Aid Measures:

- In Case of Contact: Immediately wash skin with soap and copious water.[4][5] PEG-400 solution is more effective than water alone for solubilizing the organic residue.
- Inhalation:[4][5][6] Move to fresh air.[4][5][7] If breathing is difficult, administer oxygen (medical personnel only).

References

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